

Personal protective equipment for handling **Yuexiandajisu E**

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Compound of Interest

Compound Name: **Yuexiandajisu E**

Cat. No.: **B1493594**

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Essential Safety and Handling Guide for **Yuexiandajisu E**

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY USE.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Yuexiandajisu E**. The information is based on available data and general safety protocols for related chemical compounds. Given that **Yuexiandajisu E** is not fully tested, a precautionary approach is paramount.

Chemical and Physical Properties

Yuexiandajisu E is a lathyrane-type diterpenoid isolated from *Euphorbia fischeriana*. While comprehensive physical and chemical data are limited, the following information has been compiled from available sources.

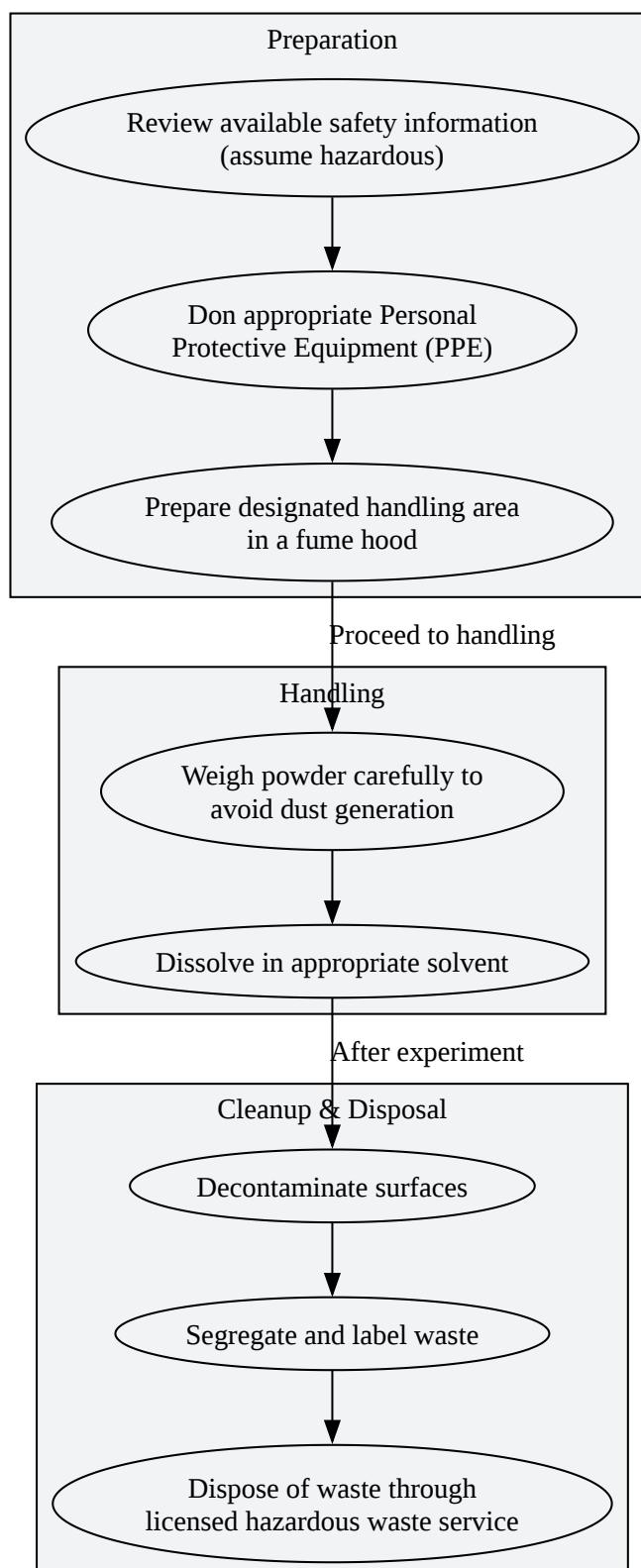
Property	Value	Source
CAS Number	866556-16-3	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₀ H ₃₀ O ₅	[1] [4] [5]
Molecular Weight	350.4 g/mol	[1] [4] [5]
Physical Description	Powder	[1]
Purity	>98%	[1] [5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. For higher solubility, warming to 37°C and ultrasonication are recommended.	[1] [6]
Melting Point	Not available	
Boiling Point	Not available	
LD ₅₀ /LC ₅₀	Not available. Handle as a potentially toxic compound.	

Hazard Identification and Precautionary Measures

The toxicological properties of **Yuexiandajisu E** have not been fully investigated. However, as a diterpenoid isolated from *Euphorbia fischeriana*, and belonging to the lathyrane class of compounds known for a range of biological activities including cytotoxicity, it should be handled with caution.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Potential Hazards:

- Skin and Eye Irritation: Compounds from *Euphorbia* species are known to be irritants.
- Toxicity: Lathyrane diterpenoids have demonstrated cytotoxic effects in research.[\[9\]](#)[\[10\]](#)[\[11\]](#)
The specific acute and chronic toxicity of **Yuexiandajisu E** is unknown.
- Respiratory Tract Irritation: As a fine powder, inhalation may cause respiratory irritation.



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